

biosynthesis of 4-Hydroxytryptophan in nature

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Compound Focus: 4-Hydroxytryptophan

CAS No.: 16533-77-0

Cat. No.: S562258

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Chemical Profile of 4-Hydroxytryptophan

The table below summarizes the basic chemical data for **4-Hydroxytryptophan**:

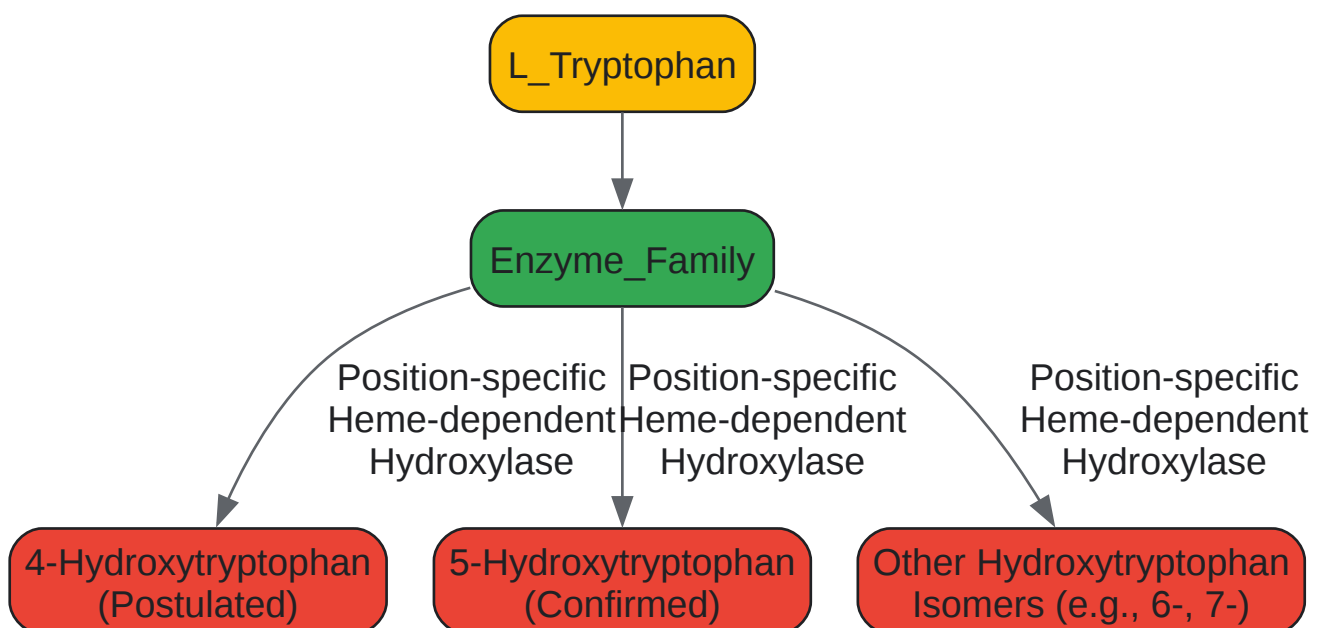
Property	Description
IUPAC Name	2-Amino-3-(4-hydroxy-1H-indol-3-yl)propanoic acid [1]
CAS Registry Number	16533-77-0 [1]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃ [1]
Molecular Weight	220.22 g/mol [1]
Other Designations	(±)-4-Hydroxytryptophan [1]

Biosynthetic Pathways: Current Knowledge and a Proposed Model

A direct, detailed natural biosynthesis pathway for **4-Hydroxytryptophan** was not found in the search results. However, a highly relevant 2023 study published in *Nature Chemical Biology* provides a crucial piece of the puzzle.

The research describes a **family of heme-dependent enzymes in bacteria** that can catalyze the regioselective hydroxylation of tryptophan [2]. Notably, the study indicates that through genome mining, the researchers identified enzyme family members capable of hydroxylating the tryptophan indole ring **at alternative positions** [2]. This strongly suggests that **4-Hydroxytryptophan** could be produced by a specific, yet-to-be-fully-characterized member of this enzyme family.

Based on this finding, the following diagram illustrates the proposed general biosynthetic logic for the formation of different hydroxytryptophan isomers in bacteria, a process that is mechanistically distinct from the non-heme iron-dependent enzymes found in animals [2].



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Proposed biosynthetic logic for bacterial hydroxytryptophan isomers, based on a family of heme-dependent enzymes [2].

Research and Production Outlook

The limited information available indicates that **4-Hydroxytryptophan** is a specialized, non-proteinogenic amino acid whose natural production is not yet fully understood. Current research and commercial focus appears to be predominantly on its isomer, 5-Hydroxytryptophan (5-HTP), due to its well-established physiological roles [3] [4] [5].

- **Commercial Availability:** **4-Hydroxytryptophan** is available from chemical suppliers as a fine chemical for research purposes, typically with a purity of 95% or higher [1].
- **Contrast with 5-HTP:** The production challenges for 4-HTP are different from those of 5-HTP. For 5-HTP, significant advances have been made in **microbial synthesis** using engineered bacteria like *E. coli*, which offers a more sustainable and scalable alternative to natural extraction from the African plant *Griffonia simplicifolia* or complex chemical synthesis [4] [6]. These microbial systems often involve engineering tryptophan hydroxylases or modifying related hydroxylases for tryptophan substrate specificity [6]. A similar approach could potentially be applied to produce 4-HTP once the specific hydroxylase is identified and optimized.

How to Proceed with Further Research

To build a comprehensive technical guide, you may need to delve deeper into the scientific literature. Here are specific suggestions:

- **Focus on the Enzyme Family:** The most promising lead is the family of bacterial heme-dependent tryptophan hydroxylases. A thorough search for research papers that cite the 2023 *Nature Chemical Biology* article [2] may reveal follow-up studies that have identified the specific enzyme responsible for 4-hydroxylation.
- **Explore Patent Literature:** Investigate specialized biotechnology and chemical patent databases. Patents sometimes disclose novel enzymes and microbial production methods long before they are detailed in academic journals.
- **Technical Specificity:** When searching, use precise terms like "**tryptophan 4-hydroxylase**," "**4-hydroxy-L-tryptophan biosynthesis**," and "**regioselective indole hydroxylation**" to filter out the abundant information on 5-HTP.

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References

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